Comparative Melting Point Guide: Pyrimidine-5-Carbaldehyde Oximes

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Compound of Interest

Compound Name:	*(E)-4,6-Dichloropyrimidine-5-carbaldehyde oxime*
Cat. No.:	*B11826268*

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Executive Summary

This guide provides a technical comparison of the melting points (MP) of pyrimidine-5-carbaldehyde oximes, their positional isomers, and structural analogues. For researchers in medicinal chemistry, these values are critical not only for compound identification but also for assessing thermodynamic stability and purity.

Key Insight: Unsubstituted pyrimidine-5-carbaldehyde oximes and their 4-isomers exhibit significantly higher melting points (~150°C) than their aldehyde precursors (~40°C), driven by strong intermolecular hydrogen bonding.[1] However, electron-withdrawing substituents (e.g., chlorine) at the 4,6-positions can destabilize the crystal lattice, leading to lower melting points or exothermic decomposition.

Comparative Data Analysis

The following tables synthesize experimental data to highlight the impact of nitrogen positioning (isomerism) and ring substitution on thermal properties.

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Table 1: Positional Isomer & Heterocyclic Analogue Comparison

Objective: Compare the 5-position oxime against its 4-position isomer and the pyridine analogue to isolate the effect of the second nitrogen atom.

Compound	Structure Type	Melting Point (°C)	Δ vs. Precursor Aldehyde	Key Observation
Pyrimidine-4-carbaldehyde oxime	1,3-Diazine (4-pos)	153 – 154°C [1]	+ ~110°C	High MP indicates strong intermolecular H-bonding network. [1]
Pyridine-3-carbaldehyde oxime	Pyridine (3-pos)	150 – 153°C [2]	+ ~142°C	Nearly identical to pyrimidine-4-oxime; suggests N-count impacts MP less than H-bonding capability.[1]
Pyrimidine-5-carbaldehyde	Aldehyde Precursor	39 – 43°C [3]	N/A	Low MP typical of planar aldehydes with weak intermolecular forces.[1]

Table 2: Substituent Effects on Pyrimidine-5-Carbaldehyde Oximes

Objective: Analyze how functional groups alter the thermal stability of the 5-oxime core.

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Derivative	Substituents	Melting Point / Behavior	Analysis
4,6-Dichloro-pyrimidine-5-carbaldehyde oxime	-Cl, -Cl (Electron Withdrawing)	Dec. ~85°C (Exothermic) [4]	Instability Warning: The electron-deficient ring coupled with the oxime leads to thermal decomposition rather than a clean melt.[1]
4-Amino-2-(methylthio)-pyrimidine-5-carbaldehyde oxime	-NH2, -SMe (Electron Donating)	285 – 288°C [5]	Stabilization: Amino groups introduce additional H-bond donors, drastically increasing lattice energy.[1]
4-Chloro-7H-pyrrolo[2,3-d]pyrimidine-5-carbaldehyde oxime	Fused Ring System	> 200°C (Solid) [6]	Fused systems generally exhibit higher MPs due to increased pi-stacking surface area.[1]

Scientific Integrity: Mechanisms of Isomerism & Stability

The E/Z Isomerism Factor

Oximes exist as geometrical isomers: (E) (trans) and (Z) (cis) relative to the C=N bond.

- Thermodynamics: The (E)-isomer is typically more thermodynamically stable and often exhibits a higher melting point due to less steric hindrance, allowing for tighter crystal packing.
- Experimental Relevance: Synthesis from hydroxylamine hydrochloride usually yields a mixture favoring the (E)-isomer.[1] However, acidic conditions or elevated temperatures during recrystallization can induce isomerization.

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Thermal Decomposition Hazards

As noted in Table 2, high-nitrogen heterocycles (like the 4,6-dichloro derivative) are energetic.[1] The oxime group (

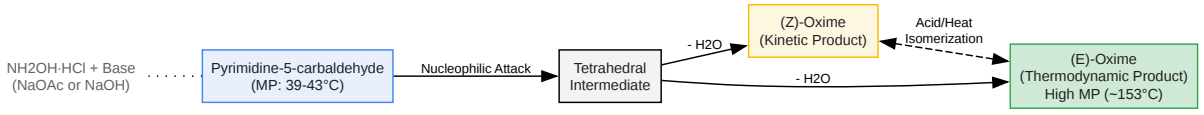
) can act as an internal oxidizer for the electron-deficient pyrimidine ring.[1]

- Protocol Adjustment: Do not use standard capillary melting point apparatus for unknown pyrimidine oximes suspected of instability. Use Differential Scanning Calorimetry (DSC) in sealed pans to safely detect exothermic decomposition onsets.

Visualized Workflows

Diagram 1: Synthesis & Isomerization Pathway

This pathway illustrates the formation of the oxime and the equilibrium between E/Z isomers.



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Caption: Reaction pathway showing the conversion of aldehyde to E/Z oximes. The E-isomer is generally the stable, high-melting form.[1]

Diagram 2: Characterization & Safety Workflow

A self-validating protocol for determining physical properties while managing decomposition risks.[1]

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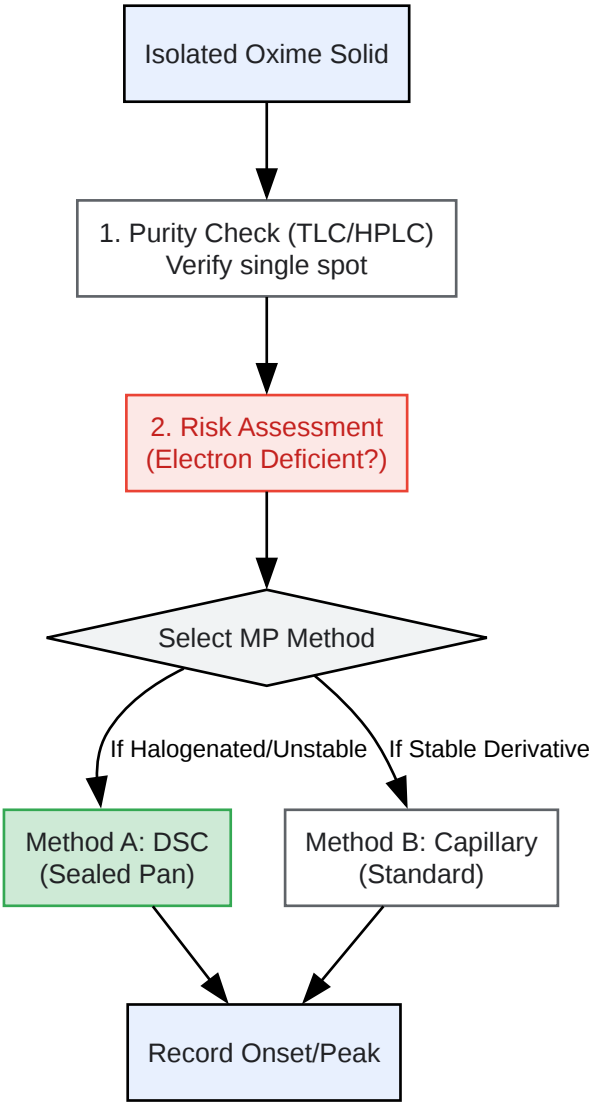

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Caption: Decision tree for melting point determination. DSC is prioritized for halogenated derivatives to detect decomposition.

Experimental Protocols

Protocol A: General Synthesis of Pyrimidine-5-Carbaldehyde Oxime

This method favors the formation of the thermodynamic (E)-isomer.[1]

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- Dissolution: Dissolve 1.0 eq of pyrimidine-5-carbaldehyde (CAS 10070-92-5) in Ethanol (10 mL/mmol).
- Reagent Prep: In a separate flask, dissolve 1.2 eq of Hydroxylamine hydrochloride and 1.2 eq of Sodium Acetate in a minimum amount of water.
- Addition: Add the aqueous hydroxylamine solution dropwise to the ethanolic aldehyde solution at Room Temperature (RT).
- Reaction: Stir at RT for 2–4 hours. Monitor by TLC (Mobile phase: 5% MeOH in DCM).
- Workup:
  - Evaporate ethanol under reduced pressure.
  - Add ice-cold water (20 mL) to the residue.[1]
  - The oxime typically precipitates as a white/off-white solid.[1]
- Purification: Filter the solid. Recrystallize from Ethanol/Water (9:1) to maximize the E-isomer ratio.
- Drying: Dry under vacuum at 40°C for 6 hours.

Protocol B: Melting Point Determination (Capillary Method)

Applicable only for stable derivatives (e.g., amino-substituted).[1]

- Preparation: Pack 2-3 mm of the dry, finely powdered sample into a capillary tube.
- Ramping:
  - Rapid heat to 130°C.
  - Reduce rate to 1-2°C/min as you approach the expected range (150°C).

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- Observation: Record the temperature of the first visible liquid droplet (Onset) and the temperature where the last crystal disappears (Clear Point).
- Validation: If the sample darkens or bubbles before melting, abort and switch to DSC (decomposition likely).

References

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